

Procyanidin A4: Laboratory Handling & Disposal Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Procyanidin A4

Cat. No.: B1501570

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CAS: 111466-29-6 | Class: A-Type Proanthocyanidin / Polyphenol[1][2]

Part 1: Executive Safety Directive

To: Laboratory Personnel & Safety Officers From: Senior Application Scientist

This guide supersedes generic organic waste instructions. While **Procyanidin A4** is often categorized as a low-toxicity phytochemical found in dietary sources (e.g., Litchi chinensis, peanuts), pure research standards present distinct risks due to high concentration and particle inhalation hazards.[1][2]

The Golden Rule of Polyphenol Disposal:

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Treat as a Chemical Irritant, not Food Waste. Do not dispose of down the drain. Although biodegradable, introducing concentrated bioactive compounds into municipal water systems violates Good Laboratory Practice (GLP) and environmental compliance standards (EPA/RCRA).[\[1\]](#)

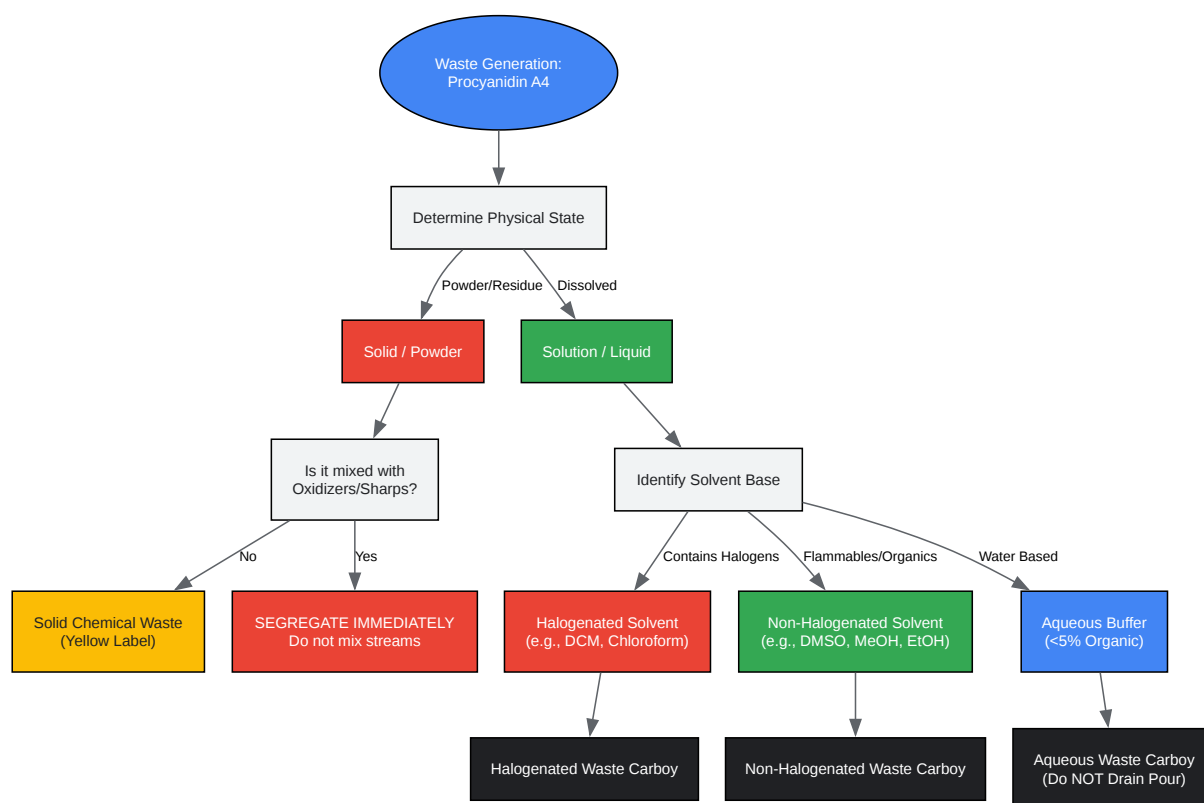
Part 2: Chemical Profile & Hazard Identification

Before disposal, verify the material state. **Procyanidin A4** is highly susceptible to oxidation; "old" material may appear dark brown/black but retains chemical waste status.[\[2\]](#)

Parameter	Specification
Chemical Name	Procyanidin A4
CAS Number	111466-29-6
Molecular Formula	C ₃₀ H ₂₄ O ₁₃
Physical State	Off-white to light brown powder (hygroscopic)
Solubility	Soluble in DMSO, Methanol, Ethanol; poorly soluble in water
GHS Signal Word	WARNING
Hazard Codes	H319 (Eye Irritant), H335 (Resp. [1] [2] [3] Irritant), H315 (Skin Irritant)
RCRA Status	Not P-listed or U-listed; classify as Non-Halogenated Organic Waste

Part 3: Disposal Decision Matrix (Logic Flow)

This decision tree ensures you select the correct waste stream, preventing dangerous cross-contamination (e.g., mixing with oxidizers).[1][2]



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Figure 1: Waste Stream Segregation Logic for **Procyanidin A4**.^[1] Note the critical separation of Halogenated vs. Non-Halogenated solvents.

Part 4: Step-by-Step Disposal Protocols

Protocol A: Disposal of Solid Standards (Expired/Degraded)

Context: You have a vial of **Procyanidin A4** that has oxidized (turned dark) or is no longer needed.

- PPE Verification:
 - Nitrile gloves (Standard 4 mil).[\[1\]](#)[\[2\]](#)
 - Safety goggles (ANSI Z87.1).[\[1\]](#)[\[2\]](#)
 - Lab coat (buttoned).[\[1\]](#)[\[2\]](#)
 - Critical: If handling >100mg of open powder, use a fume hood or N95 mask to prevent inhalation of phenolic dust (H335).[\[2\]](#)
- Primary Containment:
 - Do not empty the vial. Keep the chemical in its original glass container.
 - Tighten the cap and seal with Parafilm to prevent leakage during transport.
- Secondary Containment (Bagging):
 - Place the sealed vial into a clear, sealable plastic bag (e.g., Ziploc).
 - This acts as a "double containment" measure against breakage in the waste drum.
- Labeling:
 - Affix a hazardous waste tag.[\[2\]](#)
 - Chemical Name: "**Procyanidin A4** (Solid)".[\[1\]](#)[\[2\]](#)
 - Constituents: "100% Polyphenolic Compound".[\[2\]](#)
 - Hazards: Check "Irritant" and "Toxic" (precautionary).[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Binning:
 - Place in the Solid Chemical Waste Drum.
 - Note: Do not place in "Biohazard/Red Bag" waste unless the compound was used on human/viral cell lines.

Protocol B: Disposal of Solutions (DMSO/Methanol Stocks)

Context: You have leftover stock solutions from an assay (e.g., 10mM in DMSO).

- Solvent Identification:
 - Check your solvent.[\[2\]](#)[\[5\]](#)[\[6\]](#) **Procyanidin A4** is commonly dissolved in DMSO or Methanol.[\[2\]](#)
 - Warning: Never mix DMSO waste with strong oxidizers (e.g., peroxides) as this can cause an exothermic reaction.[\[1\]](#)[\[2\]](#)
- Transfer:
 - Pour the solution into the appropriate carboy (see Figure 1).
 - For DMSO/Methanol/Ethanol: Use the Non-Halogenated Organic carboy.
 - For Aqueous Buffers: Use the Aqueous Waste carboy (containing <5% organic solvents).[\[1\]](#)[\[2\]](#)
- Rinsing:
 - Triple rinse the empty vial with a small amount of the same solvent used in the stock.
 - Add rinsate to the waste carboy.
- Empty Vial Disposal:
 - Deface the label on the empty vial.
 - Place the glass vial in the Glass/Sharps bin (not general trash).[\[2\]](#)

Protocol C: Spill Cleanup (Dry Powder)

Context: A vial drops and breaks, scattering powder.[2]

- Isolate: Mark the area.
- Dampen: Do not dry sweep (creates dust).[1][2] Cover the powder with a paper towel dampened with 70% Ethanol. This suppresses dust and solubilizes the polyphenol.
- Wipe: Wipe up the material. The towel will turn brown/red (oxidation of procyanidins).[2]
- Dispose: Place contaminated towels in a sealed bag and treat as Solid Chemical Waste.

Part 5: Regulatory & Scientific Rationale[1]

Why Incineration? Polyphenols like **Procyanidin A4** possess complex ring structures (C6-C3-C6).[1][2] While natural, they are stable against rapid bacterial degradation in high concentrations.[2]

- Mechanism: Incineration at >850°C ensures complete thermal decomposition into CO₂ and H₂O, preventing bioaccumulation in local water tables.
- Self-Validating Step: Check the waste manifest.[1][2] It should list "Organic Incineration" as the disposal method code (e.g., Code 040 in many jurisdictions).[2]

Why No Drain Disposal? Although **Procyanidin A4** is non-carcinogenic, it is bioactive.[2]

- Ecological Impact: High concentrations of polyphenols can alter the pH and dissolved oxygen levels of aquatic ecosystems, affecting microbial flora.
- Compliance: EPA 40 CFR 261.3 prohibits the dilution of waste to achieve compliance. Pouring down the drain is considered "dilution" and is a federal violation.

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